

functional comparison of docosapentaenoyl-CoA and docosahexaenoyl-CoA (DHA-CoA)

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Compound of Interest

Compound Name: 4Z,7Z,10Z,13Z,16Z-
docosapentaenoyl-CoA

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A Functional Comparison of Docosapentaenoyl-CoA and Docosahexaenoyl-CoA

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the functional roles of docosapentaenoyl-CoA (DPA-CoA) and docosahexaenoyl-CoA (DHA-CoA), the activated forms of the omega-3 fatty acids DPA and DHA. While direct comparative studies on the CoA-esters are limited, this document synthesizes available experimental data on their free fatty acid counterparts to infer the functional distinctions of their activated forms in critical cellular processes.

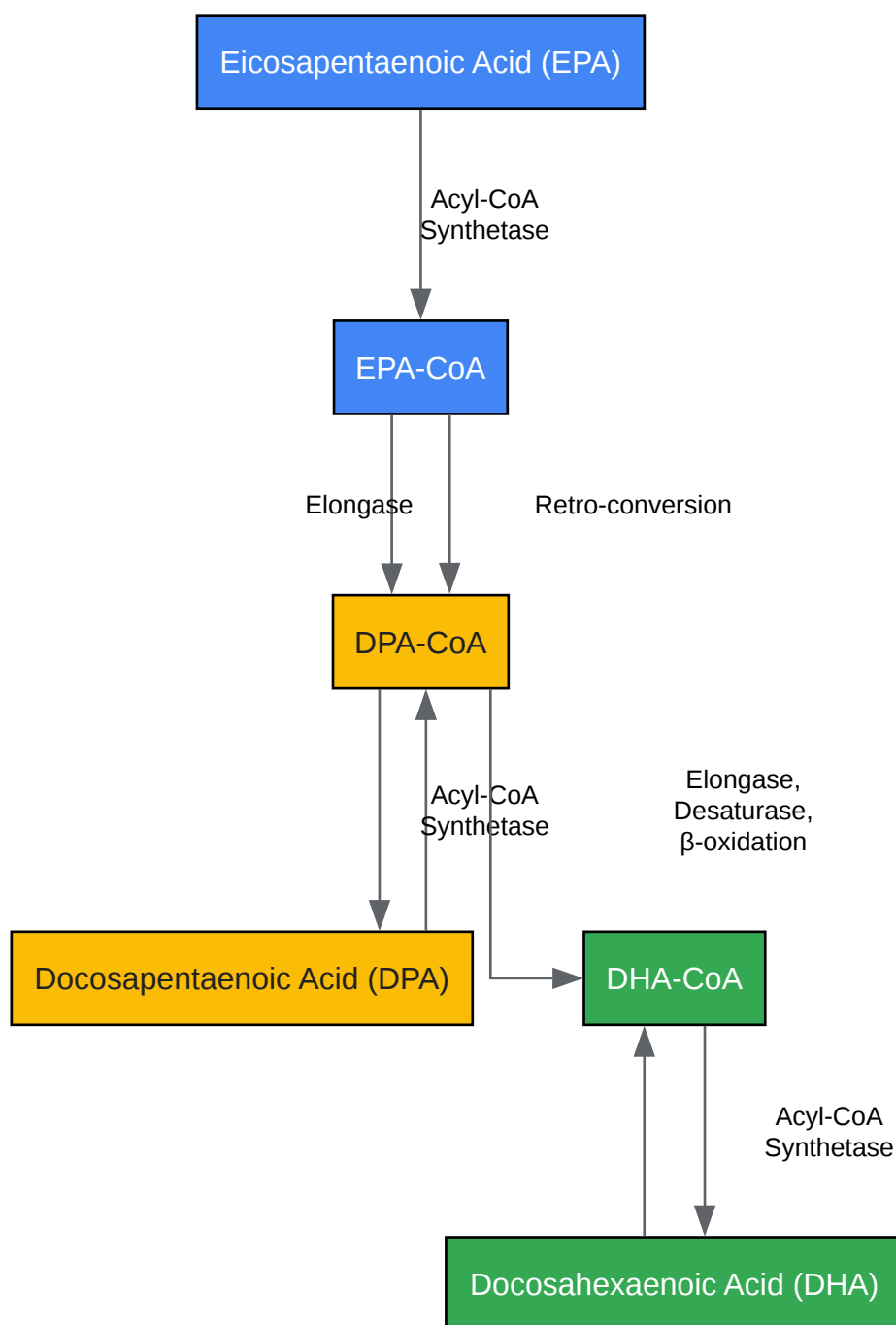
Core Functional Differences at a Glance

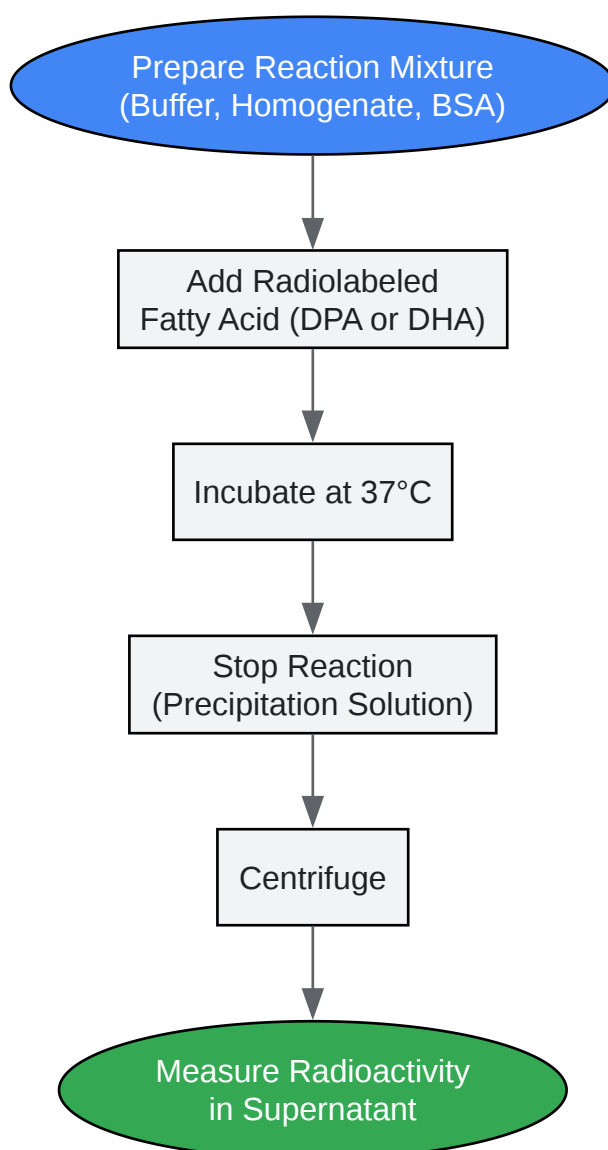
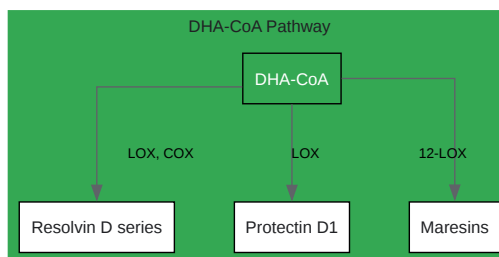
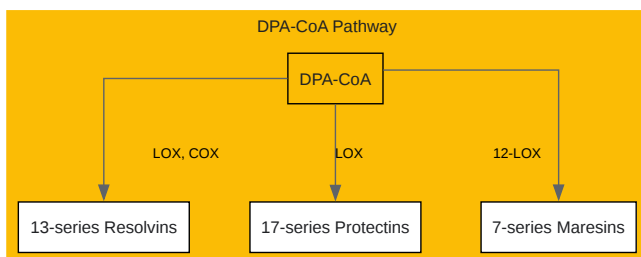
Feature	Docosapentaenoyl-CoA (DPA-CoA)	Docosahexaenoyl-CoA (DHA-CoA)
Primary Precursor	Eicosapentaenoic Acid (EPA)	Docosapentaenoic Acid (DPA)
Metabolic Fate	Can be retro-converted to EPA-CoA or elongated to DHA-CoA.[1]	Primarily incorporated into phospholipids or retro-converted to EPA-CoA.[1]
Specialized Pro-resolving Mediators (SPMs)	Precursor to D-series resolvins (RvDs), protectins (PDs), and maresins (MaRs).[2][3][4][5]	Precursor to D-series resolvins (RvDs), protectins (PDs), and maresins (MaRs).[6][7][8][9]
Anti-inflammatory Potency	Potent anti-inflammatory effects, in some instances reported to be more effective than EPA and DHA.	Well-established anti-inflammatory and pro-resolving activities.[6][8][9]
Gene Expression Regulation	Down-regulates the expression of genes involved in fatty acid synthesis.	Modulates the expression of genes involved in lipid metabolism and inflammation.
Neuroinflammation	Shows potential in resolving neuroinflammation.	Protective against neuroinflammation.

Metabolic Pathways and Synthesis

Both DPA-CoA and DHA-CoA are synthesized from their respective free fatty acids by the action of acyl-CoA synthetases (ACS). These enzymes catalyze the ATP-dependent esterification of the fatty acid with coenzyme A. The resulting acyl-CoA is then available for various metabolic pathways.

DPA is an intermediate in the conversion of EPA to DHA. Eicosapentaenoyl-CoA is elongated to DPA-CoA, which can then be further metabolized to DHA-CoA through a series of reactions in the endoplasmic reticulum and peroxisomes.[10] DPA can also be retro-converted to EPA, suggesting a dynamic interplay between these omega-3 fatty acids.[10][1]





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